



Measuring Cis-1,3-Dichloropropene Emissions from Soil: Application Notes and Protocols

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Compound of Interest		
Compound Name:	cis-1,3-DICHLOROPROPENE	
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Introduction

Cis-1,3-dichloropropene is a soil fumigant used to control nematodes in agriculture.[1][2] Due to its volatility, a significant portion can be released into the atmosphere after application, posing potential environmental and health risks.[3][4][5][6] Accurate measurement of its emissions from soil is crucial for developing effective emission reduction strategies and conducting risk assessments.[4][7] This document provides detailed application notes and protocols for measuring cis-1,3-dichloropropene emissions from soil, intended for use by researchers and environmental scientists. The methodologies described focus on the use of flux chambers for sample collection and gas chromatography-mass spectrometry (GC-MS) for analysis.

Principle of Measurement

The measurement of **cis-1,3-dichloropropene** emissions from soil typically involves two main stages:

Sample Collection: Volatile emissions from a defined soil area are captured using a flux chamber. The chamber isolates a section of the soil surface, allowing the emitted compounds to accumulate in the headspace or be swept away by a controlled flow of gas.[8]
 [9][10] The captured air, containing the analyte, is then drawn through a sorbent tube where the cis-1,3-dichloropropene is trapped.



• Sample Analysis: The sorbent tube is transported to the laboratory for analysis. The trapped cis-1,3-dichloropropene is desorbed, either thermally or with a solvent, and then analyzed using gas chromatography (GC) coupled with a suitable detector, most commonly a mass spectrometer (MS) for its high selectivity and sensitivity.[11][12][13][14]

Quantitative Data Summary

The following tables summarize key quantitative data related to the measurement of 1,3-dichloropropene emissions and its analysis.

Table 1: Reported Emission Rates and Total Loss of 1,3-Dichloropropene from Soil

Parameter	Value	Conditions	Reference
Daily Peak Emission Rate	13 - 33 μg m ⁻² s ⁻¹	Field experiment, deep injection (61 cm)	[15]
Daily Peak Volatilization Rate	12 - 30 μg m ⁻² s ⁻¹	Field experiment, standard agronomic practices	[4]
Total Mass Loss	23 - 41 kg ha ⁻¹	16-day field measurement, deep injection	[15]
Total Emission Loss (% of applied)	15 - 27%	16-day field measurement, deep injection	[15]
Total Emission Loss (% of applied)	16 - 35%	Field experiment, standard agronomic practices	[4][5]
Total Emission Loss (% of applied)	10 - 58%	Model simulation for various application methods	[7]

Table 2: Analytical Method Performance for 1,3-Dichloropropene



Sample Matrix	Analytical Method	Recovery (%)	Limit of Quantification (LOQ)	Reference
Air	GC/ECD (Solvent Desorption with Isooctane)	~100%	Not Specified (Validated for 0.4–4.0 ppm)	[11][13]
Air	GC/FID (Solvent Desorption with Carbon Disulfide)	90 - 100%	0.005 mg/m³	[12]
Water	Purge and Trap GC/MS	70 - 120%	0.05 ng/mL	[16]
Soil	Purge and Trap GC/MS	70 - 120%	0.20 μg/kg	[16]
Fruits & Vegetables	GC/MS (Solvent Extraction)	Not specified	0.01 mg/kg	[14]
Rat Blood	GC/ECD (Solvent Extraction)	80.8 - 98.5%	5.88 ng/mL (cis- isomer)	[11][13]

Experimental Protocols

Protocol 1: Field Sampling of Cis-1,3-Dichloropropene Emissions using a Dynamic Flux Chamber

This protocol describes the collection of air samples from a soil surface using a dynamic (flow-through) flux chamber and sorbent tubes.

Materials:

- Dynamic flux chamber (e.g., stainless steel or clear acrylic dome)[8][9][17]
- Inert gas supply (e.g., compressed zero air or nitrogen)

Methodological & Application





- Mass flow controllers
- Sorbent tubes packed with a suitable adsorbent like Tenax®-GC or activated charcoal[11]
 [12][13]
- Low-flow air sampling pump
- Tubing (e.g., Teflon®)
- Field blanks (sorbent tubes handled in the same way as samples but without air drawn through)
- GPS unit for recording sampling locations
- Thermometer and soil moisture probe

Procedure:

- Chamber Placement: Carefully place the flux chamber on the soil surface in the area of interest. Gently press the chamber into the soil to a depth of a few centimeters to ensure a good seal. Avoid disturbing the soil surface inside the chamber.
- System Setup: Connect the inert gas supply to the chamber's inlet port via a mass flow controller. Connect the outlet port of the chamber to a sorbent tube, which is then connected to the air sampling pump. Ensure all connections are airtight.
- Purging and Equilibration: Start the flow of the inert gas through the chamber at a controlled rate. Allow the chamber to purge for a period of time (e.g., 3-4 chamber volumes) to reach a steady state.[9]
- Sample Collection: Turn on the air sampling pump and draw air from the chamber outlet through the sorbent tube at a known flow rate (e.g., 50-200 mL/min) for a specified duration. The sampling duration will depend on the expected emission rates and the analytical method's sensitivity.
- Post-Sampling: After sampling, turn off the pump, remove the sorbent tube, and securely cap both ends. Record the sampling location, date, time, duration, flow rate, and ambient



conditions (temperature, soil moisture).

- Field Blank: At each sampling site, handle a field blank sorbent tube in the same manner as the samples (uncap, place in the sampling train without turning on the pump, recap).
- Storage and Transport: Store the collected sample and blank tubes in a clean, airtight container, and transport them to the laboratory for analysis. To minimize loss of the analyte, samples should be kept cool and analyzed as soon as possible.[12]

Protocol 2: Analysis of Cis-1,3-Dichloropropene by Thermal Desorption-Gas Chromatography-Mass Spectrometry (TD-GC-MS)

This protocol outlines the laboratory analysis of sorbent tubes for **cis-1,3-dichloropropene**.

Materials and Instrumentation:

- Thermal desorber unit
- Gas chromatograph with a capillary column suitable for volatile organic compounds (e.g., DB-VRX, 624-type phase)[14][18]
- Mass spectrometer detector (MSD)
- Certified standard of cis-1,3-dichloropropene
- Internal standard (e.g., 2-bromo-1-chloropropane, 1,3,5-tribromobenzene)[11][14]
- High-purity helium carrier gas

Procedure:

- Instrument Setup and Calibration:
 - Set up the TD-GC-MS system according to the manufacturer's instructions.
 - Prepare a series of calibration standards by spiking known amounts of cis-1,3dichloropropene and the internal standard onto clean sorbent tubes.



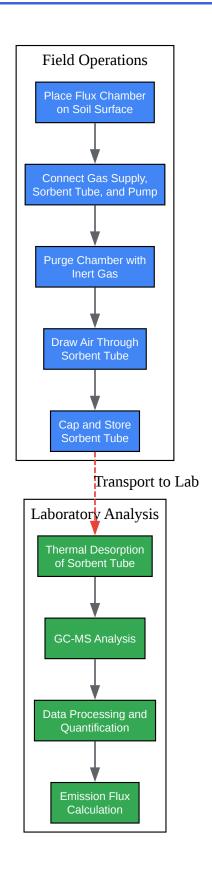
- Analyze the calibration standards to generate a calibration curve.
- Sample Analysis:
 - Place the field sample sorbent tube into the thermal desorber.
 - Heat the tube to desorb the trapped analytes onto a cold trap within the thermal desorber.
 - Rapidly heat the cold trap to inject the analytes into the GC column.[18]
- GC-MS Conditions (Example):[14][18]
 - GC Column: 30 m x 0.25 mm ID, 1.4 μm film thickness DB-VRX or similar.
 - Oven Temperature Program: Initial temperature of 40°C held for 5 minutes, ramp at 10°C/min to 130°C, then ramp at 60°C/min to 220°C and hold for 1 minute.
 - o Carrier Gas: Helium at a constant flow.
 - Injector Temperature: 200°C.
 - MSD Interface Temperature: 230°C.
 - MSD Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity. Monitor characteristic ions for cis-1,3-dichloropropene (e.g., m/z 75 for quantification and m/z 112 for confirmation) and the internal standard.[14][16]
- Data Analysis and Calculation:
 - Identify and integrate the peaks corresponding to cis-1,3-dichloropropene and the internal standard in the chromatograms.
 - Calculate the mass of cis-1,3-dichloropropene in the sample using the calibration curve.
 - Calculate the concentration of **cis-1,3-dichloropropene** in the air sampled (in μ g/m³).
 - \circ Calculate the emission flux (F) in μg m⁻² s⁻¹ using the following equation: F = (C * Q) / A Where:



- C = Concentration of **cis-1,3-dichloropropene** in the chamber outlet air (μ g/m³)
- Q = Flow rate of the sweep gas through the chamber (m³/s)
- A = Surface area of the soil covered by the chamber (m²)

Visualizations





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Caption: Workflow for measuring **cis-1,3-dichloropropene** soil emissions.





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Caption: Analytical pathway from sorbent tube to data acquisition.

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